

FTIR spectral characterization of N-ethyl-2-hydroxypropanamide functional groups

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Compound of Interest

Compound Name: *n*-ethyl-2-hydroxypropanamide

CAS No.: 6280-14-4

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Comparative FTIR Profiling of **N-Ethyl-2-Hydroxypropanamide**: Structural Elucidation and Analog Differentiation

Executive Summary

N-ethyl-2-hydroxypropanamide (NEHP), often referred to as N-ethyl lactamide, is a critical bifunctional intermediate used in green solvent formulations and transdermal drug delivery systems. Its efficacy relies heavily on the purity of its dual functional motifs: the secondary amide backbone and the

-hydroxyl group.

This guide provides a rigorous spectral characterization of NEHP, objectively comparing its Fourier Transform Infrared (FTIR) signature against its metabolic precursor (Lactic Acid) and its non-hydroxylated structural analog (N-Ethylacetamide). By isolating the specific vibrational modes of the

-hydroxy-amide interaction, this document serves as a definitive reference for researchers validating synthesis purity or monitoring hydrolytic degradation.

Structural Context & Hydrogen Bonding Dynamics

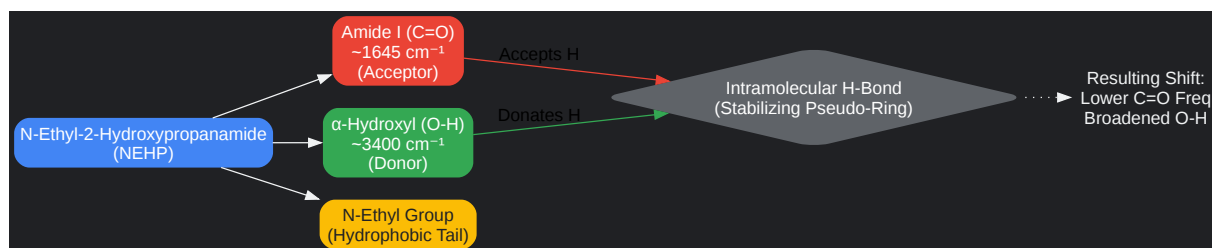
The spectral complexity of NEHP arises from the competition between intermolecular and intramolecular hydrogen bonding. Unlike simple amides, the

-hydroxyl group in NEHP can donate a hydrogen bond to the amide carbonyl oxygen, forming a pseudo-5-membered ring. This interaction induces specific frequency shifts (Red Shifts) in the Carbonyl (

) region that are diagnostic of product integrity.

Diagram 1: Structural Dynamics & Vibrational Modes

The following diagram illustrates the key functional groups and the intramolecular hydrogen bonding network that defines the NEHP spectral fingerprint.



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Caption: Schematic representation of the intramolecular hydrogen bonding in NEHP, showing the coupling between the hydroxyl donor and amide acceptor which results in characteristic spectral shifts.

Comparative Spectral Analysis

To validate NEHP, one must distinguish it from its synthesis starting materials and potential degradants. The table below contrasts NEHP with N-Ethylacetamide (lacks the -OH group) and Lactic Acid (lacks the N-ethyl amide group).

Table 1: Diagnostic Frequency Shifts (cm⁻¹)

Functional Group	Vibration Mode	NEHP (Target)	N-Ethylacetamide (Analog)	Lactic Acid (Precursor)	Diagnostic Note
Hydroxyl (O-H)	Stretch	3200–3450 (Broad)	Absent	2500–3300 (Very Broad, COOH)	NEHP lacks the "COOH broad shoulder" seen in Lactic Acid.
Amide A (N-H)	Stretch	3280–3300	3280–3300	Absent	Overlaps with O-H in NEHP; visible as a sharp shoulder.
Amide I (C=O)	Stretch	1640–1655	1650–1665	1700–1725 (Acid C=O)	The -OH in NEHP causes a ~10-15 cm ⁻¹ red shift compared to N-Ethylacetamide due to H-bonding [1].
Amide II	N-H Bend / C-N Stretch	1540–1555	1550–1560	Absent	Critical for confirming amide bond formation.
C-O (Alcohol)	Stretch	1050–1130	Absent	1125–1130	Confirms the presence of the secondary alcohol in NEHP.

“

Analyst Insight: The most critical region for purity is 1700–1725 cm⁻¹. If you observe a peak here, your NEHP sample is contaminated with unreacted Lactic Acid or has undergone hydrolytic degradation.

Performance Comparison: FTIR vs. Alternative Techniques

While FTIR is the industry standard for functional group identification, it is not the only tool available. The following comparison evaluates where FTIR excels versus Raman and NIR spectroscopy for this specific molecule.

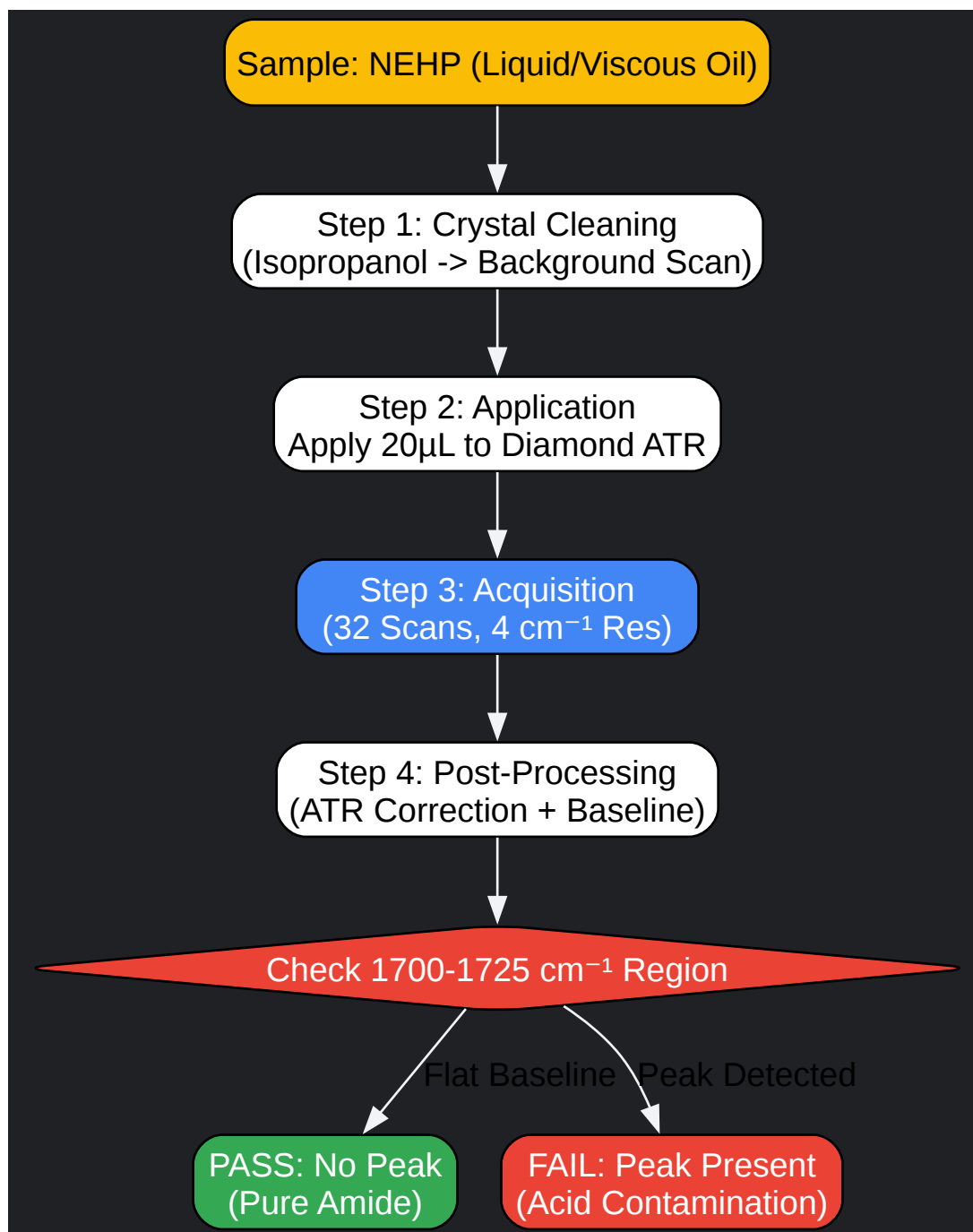
Table 2: Analytical Technique Performance Matrix

Feature	FTIR (Mid-IR)	Raman Spectroscopy	NIR (Near-Infrared)
O-H Detection	Superior. Strong dipole change makes O-H intensely visible.	Weak. O-H is a weak scatterer; poor sensitivity for the hydroxyl group.	Good. Overtone bands (1400/1900 nm) are visible but broad.
Water Interference	High. Aqueous samples require ATR or flow cells.	Low. Excellent for aqueous reaction monitoring.	Low. Good for moisture determination.
Amide I Resolution	High. Clearly distinguishes Amide I (C=O) from Acid C=O.	Moderate. C=O is less intense than in IR.	Low. Overtones are hard to deconvolve.
Sample Prep	Minimal (ATR).	None (Through-container).	None (Process probes).
Best Use Case	Purity Profiling & ID	In-situ Reaction Monitoring	Moisture Content & Process Control

Experimental Protocol: ATR-FTIR Characterization

To ensure reproducibility, the following protocol utilizes Attenuated Total Reflectance (ATR), eliminating the need for KBr pellets which are hygroscopic and can interfere with the NEHP hydroxyl signal.

Diagram 2: Validated Workflow



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Caption: Step-by-step ATR-FTIR acquisition protocol with critical decision gate for purity assessment.

Detailed Method Parameters:

- Instrumentation: FTIR Spectrometer equipped with a single-bounce Diamond or ZnSe ATR accessory.
- Background: Air background (clean crystal).
- Resolution: 4 cm^{-1} (Sufficient to resolve Amide I/II).
- Accumulation: 32 scans (High S/N ratio).
- Critical Step: Due to the hygroscopic nature of NEHP, ensure the ATR anvil applies constant pressure to prevent atmospheric moisture absorption during the scan, which would inflate the 3300 cm^{-1} region [2].

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